

# Introduction: Navigating Isomeric Specificity and Applications

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## Compound of Interest

Compound Name: 2-Hydroxy-2,2-di(thiophen-3-yl)acetic acid

CAS No.: 78196-92-6

Cat. No.: B2582693

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This technical guide provides a comprehensive overview of 2-Hydroxy-2,2-di(thiophen-yl)acetic acid, a heterocyclic organic compound with significant relevance in medicinal chemistry and pharmaceutical development. It is critical to establish at the outset a distinction regarding isomeric forms. While the query specified the thiophen-3-yl isomer, the vast majority of published data, safety information, and commercial availability pertains to 2-Hydroxy-2,2-di(thiophen-2-yl)acetic acid (CAS No. 4746-63-8). This document will, therefore, focus on the well-documented thiophen-2-yl isomer, a key intermediate in the synthesis of bronchodilators such as Tiotropium Bromide.[1] Its structural motif, featuring a central  $\alpha$ -hydroxy acid core flanked by two thiophene rings, makes it a subject of interest for further biological screening and as a reference standard in analytical applications.

## Section 1: Chemical and Physical Properties

The foundational physicochemical properties of 2-Hydroxy-2,2-di(thiophen-2-yl)acetic acid are summarized below. Data is aggregated from various chemical suppliers and computational models.

### General and Physical Data

Property	Value	Source(s)
CAS Number	4746-63-8	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>3</sub> S <sub>2</sub>	[1][2]
Molecular Weight	240.30 g/mol	[1][2]
Appearance	Light Grey to Black Solid/Powder	[1][3]
Melting Point	93 °C	[1]
Boiling Point	436.5 ± 40.0 °C (Predicted)	[1]
Density	1.527 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
Solubility	DMSO (Sparingly), Methanol (Slightly, Sonicated)	[1]
pKa	2.79 ± 0.25 (Predicted)	[1]

## Computed Molecular Properties

Property	Value	Source(s)
Topological Polar Surface Area (TPSA)	57.53 Å <sup>2</sup>	
LogP	2.1301	
Hydrogen Bond Donors	2	
Hydrogen Bond Acceptors	4	
Rotatable Bonds	3	
SMILES String	C1=CSC(=C1)C(C2=CC=CS2) (C(=O)O)O	[2]
InChI Key	FVEJUHUCFCAYRP- UHFFFAOYSA-N	

## Section 2: Safety Data Sheet (SDS) and Handling Protocols

While a specific, comprehensive SDS for 2-Hydroxy-2,2-di(thiophen-2-yl)acetic acid is not universally published, the following information is synthesized from supplier data and SDS for structurally similar and corrosive organic acids, such as 2-Thiopheneacetic acid. This section serves as a robust guide for safe handling, storage, and emergency procedures.

### Hazard Identification

- Signal Word: Danger<sup>[3]</sup>
- GHS Hazard Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark)
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.<sup>[3]</sup>
  - H302: Harmful if swallowed.<sup>[1][4]</sup>
  - H315: Causes skin irritation.<sup>[1][4][5]</sup>
  - H319: Causes serious eye irritation.<sup>[1][4][5]</sup>
  - H335: May cause respiratory irritation.<sup>[1][4][5]</sup>
- Precautionary Statements:
  - Prevention: P261, P264, P280<sup>[1][3]</sup>
  - Response: P301+P312, P303+P361+P353, P304+P340, P305+P351+P338, P310<sup>[3]</sup>
  - Storage: P403<sup>[3]</sup>
  - Disposal: P501<sup>[3]</sup>

### First-Aid Measures

The immediate and correct response to exposure is critical due to the compound's corrosive nature.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
- Skin Contact: Take off immediately all contaminated clothing.[3] Wash off with soap and plenty of water.[3] Seek immediate medical attention.[3]
- Inhalation: Remove person to fresh air and keep comfortable for breathing.[3] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[3] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3] Rinse mouth thoroughly with water. Call a physician or poison control center immediately.[3]

## Handling, Storage, and Personal Protection

- Engineering Controls: Handle product only in a closed system or provide appropriate exhaust ventilation, such as a chemical fume hood.[3][6]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles (conforming to EN 166).[3]
  - Hand Protection: Wear protective gloves (e.g., nitrile rubber). Inspect gloves before use and dispose of contaminated gloves properly.[3][4]
  - Skin and Body Protection: Wear a complete suit protecting against chemicals, such as a lab coat.[3][4]
- Safe Handling: Avoid contact with skin, eyes, or clothing.[6] Do not breathe dust or mist.[3] Keep away from sources of ignition and take precautionary measures against static discharges.[4][6]
- Storage Conditions: Keep container tightly closed in a dry, cool, and well-ventilated place.[3][6] Store in a designated corrosives area.[3] Some suppliers recommend refrigerated

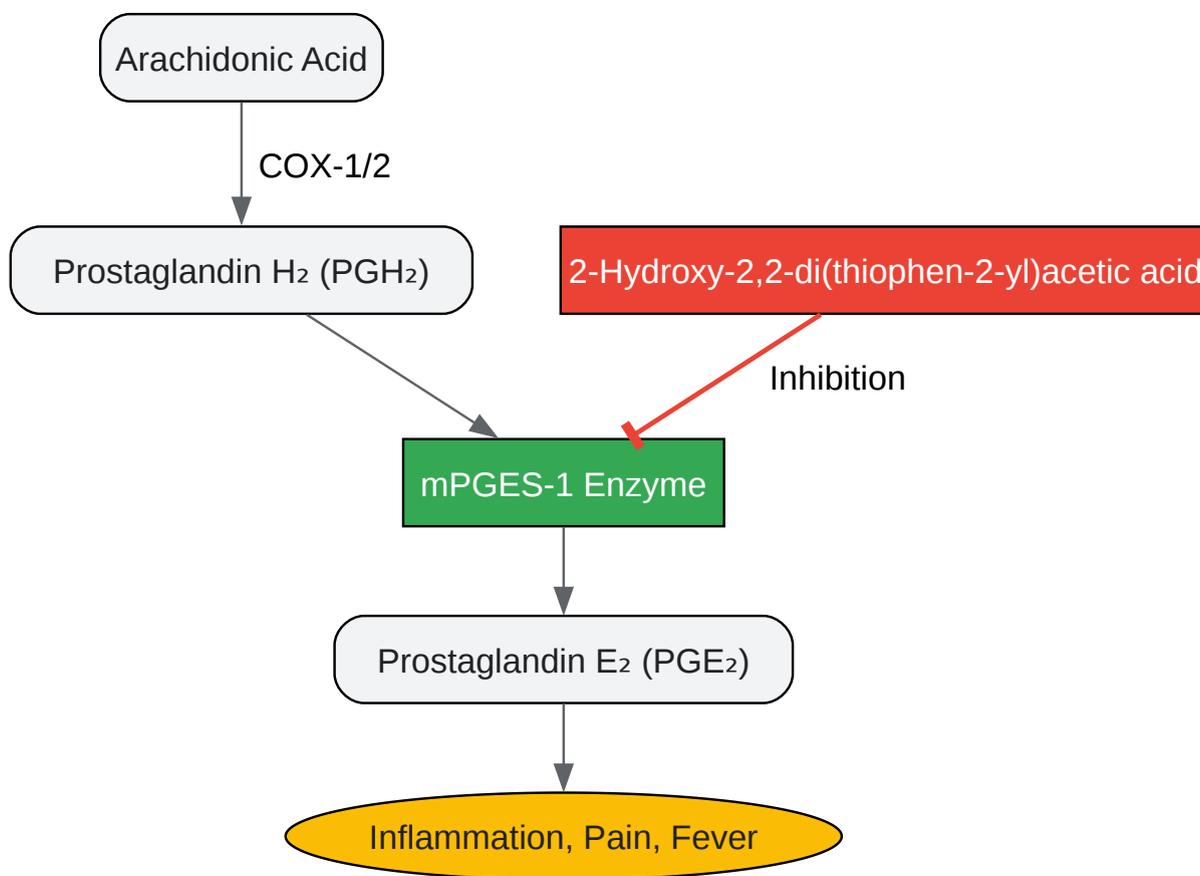
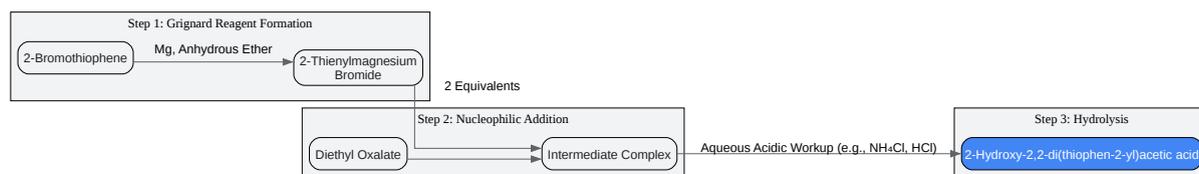
temperatures (-10 to -25°C) and protection from light.[1][2]

## Section 3: Experimental Methodologies

Detailed, peer-reviewed synthetic protocols for this specific molecule are not abundant. However, a plausible and chemically sound synthetic route can be proposed based on established organometallic reactions.

### Proposed Synthesis: Grignard Reaction Workflow

A common and effective method for synthesizing  $\alpha$ -hydroxy acids with two identical heteroaryl groups involves the reaction of a Grignard reagent with an oxalate ester.



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## Sources

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